

Application Note & Protocol: Synthesis of 1,2-Benzisoxazole, 3,5,6-trimethyl-

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Compound of Interest

Compound Name: 1,2-Benzisoxazole, 3,5,6-trimethyl-

CAS No.: 65685-52-1

Cat. No.: B8661921

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Introduction: The Significance of the 1,2-Benzisoxazole Scaffold

The 1,2-benzisoxazole nucleus is a privileged heterocyclic motif integral to numerous pharmacologically active compounds.^[1] Its structural and electronic properties make it a versatile building block in drug discovery, contributing to a wide range of biological activities.^[2] Notable pharmaceuticals incorporating this scaffold include the anticonvulsant zonisamide and the atypical antipsychotic risperidone, highlighting its importance in central nervous system therapeutics.^[1] The synthesis of specifically substituted derivatives, such as **1,2-Benzisoxazole, 3,5,6-trimethyl-**, is of great interest for screening libraries and developing new chemical entities with tailored therapeutic profiles.

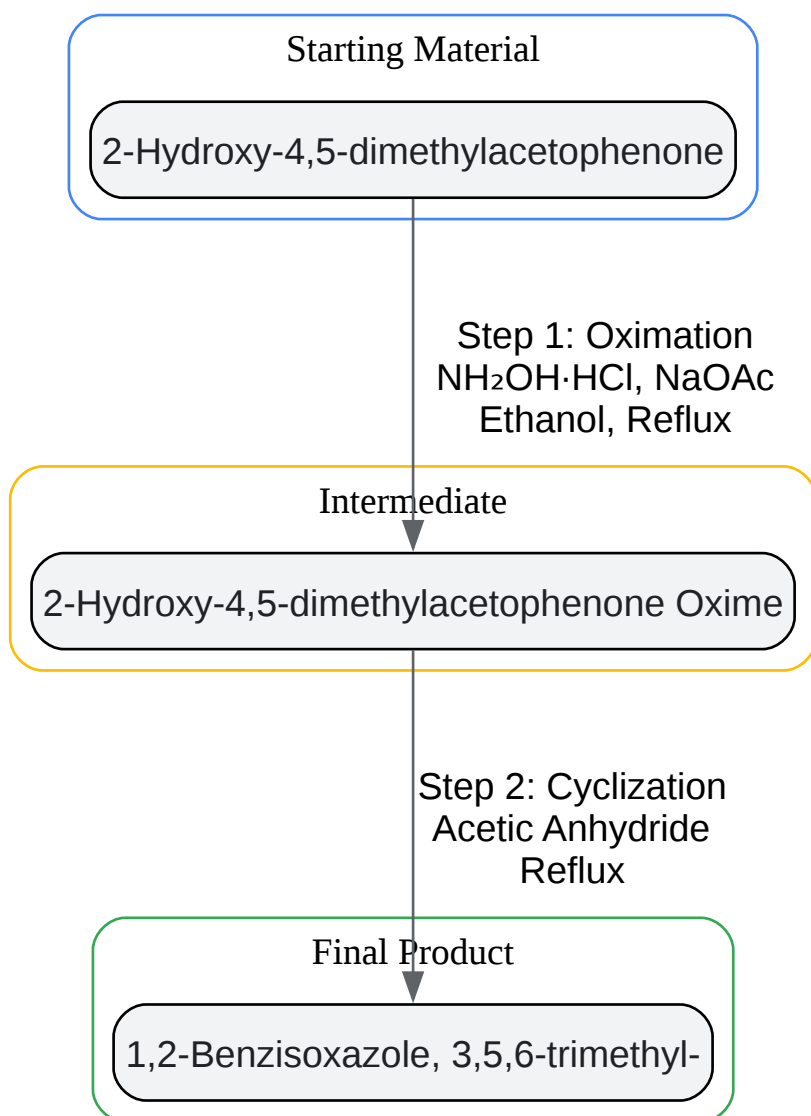
This document provides a detailed, field-proven protocol for the synthesis of **1,2-Benzisoxazole, 3,5,6-trimethyl-**, designed for researchers in medicinal chemistry and drug development. The methodology is based on a robust and well-established synthetic route involving the intramolecular cyclization of an o-hydroxyaryl ketoxime, a common and efficient strategy for constructing the 1,2-benzisoxazole ring system.^[1]

Synthetic Strategy and Mechanistic Rationale

The synthesis of **1,2-Benzisoxazole, 3,5,6-trimethyl-** is most efficiently achieved via a two-step sequence starting from the commercially available 2-hydroxy-4,5-dimethylacetophenone. The strategy hinges on the formation of an oxime intermediate, followed by a dehydration-induced cyclization to form the target heterocycle. This represents a classic C-O bond formation pathway.^[3]

Step 1: Oximation. The initial step involves the condensation of the starting ketone with hydroxylamine. The nucleophilic nitrogen of hydroxylamine attacks the electrophilic carbonyl carbon of the acetophenone. This is followed by proton transfer and subsequent dehydration to yield the corresponding ketoxime, 2-hydroxy-4,5-dimethylacetophenone oxime.

Step 2: Dehydrative Cyclization. The key ring-forming step is the intramolecular cyclization of the oxime. This is facilitated by converting the oxime's hydroxyl group into a better leaving group. Acetic anhydride is an excellent reagent for this purpose; it acetylates the oxime, forming an O-acetyl oxime intermediate.^[2] The phenolic hydroxyl group then acts as an intramolecular nucleophile, attacking the imine carbon. The subsequent collapse of the tetrahedral intermediate and elimination of acetic acid drives the reaction forward, yielding the stable aromatic 1,2-benzisoxazole ring.



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Caption: High-level workflow for the synthesis of **1,2-Benzisoxazole, 3,5,6-trimethyl-**.

Detailed Experimental Protocol

This protocol is designed as a self-validating system. Each step includes checkpoints and characterization methods to ensure the integrity of the intermediates and the final product.

Materials and Reagents

Reagent	Molar Mass (g/mol)	Amount	Moles (mmol)	Supplier Example	Notes
2-Hydroxy-4,5-dimethylacetophenone	164.20	5.00 g	30.45	Sigma-Aldrich	Starting material.
Hydroxylamine Hydrochloride (NH ₂ OH·HCl)	69.49	2.54 g	36.54	Acros Organics	1.2 equivalents.
Sodium Acetate (NaOAc)	82.03	4.00 g	48.72	Fisher Scientific	1.6 equivalents. Acts as a mild base.
Ethanol (95%)	46.07	50 mL	-	VWR	Solvent for oximation.
Acetic Anhydride (Ac ₂ O)	102.09	25 mL	-	J.T. Baker	Reagent and solvent for cyclization.
Dichloromethane (DCM)	84.93	~100 mL	-	Macron	Extraction solvent.
Saturated Sodium Bicarbonate (NaHCO ₃)	-	~100 mL	-	-	For neutralization wash.
Brine	-	~50 mL	-	-	For final wash.
Anhydrous Magnesium Sulfate (MgSO ₄)	120.37	~5 g	-	EMD Millipore	Drying agent.

Step-by-Step Procedure

Part A: Synthesis of 2-Hydroxy-4,5-dimethylacetophenone Oxime (Intermediate)

- **Reaction Setup:** To a 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 2-hydroxy-4,5-dimethylacetophenone (5.00 g, 30.45 mmol), hydroxylamine hydrochloride (2.54 g, 36.54 mmol), sodium acetate (4.00 g, 48.72 mmol), and ethanol (50 mL).
- **Reaction Execution:** Heat the mixture to reflux with vigorous stirring. The solids will gradually dissolve.
- **Monitoring:** Monitor the reaction progress by Thin-Layer Chromatography (TLC) using a 4:1 Hexane:Ethyl Acetate solvent system. The starting ketone should have a higher R_f value than the more polar oxime product. The reaction is typically complete within 2-3 hours.
- **Work-up:** Once the starting material is consumed, allow the reaction mixture to cool to room temperature. Pour the mixture into 200 mL of ice-cold deionized water. A white precipitate of the oxime will form.
- **Isolation:** Collect the solid product by vacuum filtration, washing the filter cake with cold water (2 x 30 mL).
- **Drying:** Dry the isolated white solid under vacuum to a constant weight. The product is typically of sufficient purity for the next step without further purification. Expected yield: >90%.

Part B: Synthesis of **1,2-Benzisoxazole, 3,5,6-trimethyl-** (Final Product)

- **Reaction Setup:** Place the dried 2-hydroxy-4,5-dimethylacetophenone oxime from Part A into a 100 mL round-bottom flask with a stir bar and reflux condenser. Add acetic anhydride (25 mL).
- **Reaction Execution:** Heat the mixture to a gentle reflux (approx. 140 °C) with stirring. The solid will dissolve as the reaction proceeds.

- **Monitoring:** Monitor the reaction by TLC (4:1 Hexane:Ethyl Acetate). The oxime intermediate is more polar than the final benzisoxazole product. The reaction is generally complete in 3-4 hours.^{[2][3]}
- **Work-up:** After cooling to room temperature, carefully pour the reaction mixture into 250 mL of an ice-water slurry with stirring. Stir for 30 minutes to hydrolyze any remaining acetic anhydride.
- **Neutralization & Extraction:** Carefully neutralize the aqueous mixture by the slow addition of saturated sodium bicarbonate solution until effervescence ceases (pH ~7-8). Transfer the mixture to a separatory funnel and extract the product with dichloromethane (3 x 40 mL).
- **Washing & Drying:** Combine the organic extracts and wash sequentially with saturated sodium bicarbonate solution (1 x 50 mL) and brine (1 x 50 mL). Dry the organic layer over anhydrous magnesium sulfate.
- **Purification:** Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator. The crude product, a light-yellow solid or oil, can be purified by recrystallization from a suitable solvent (e.g., ethanol/water or hexane) or by flash column chromatography on silica gel.

Trustworthiness: Product Validation and Quality Control

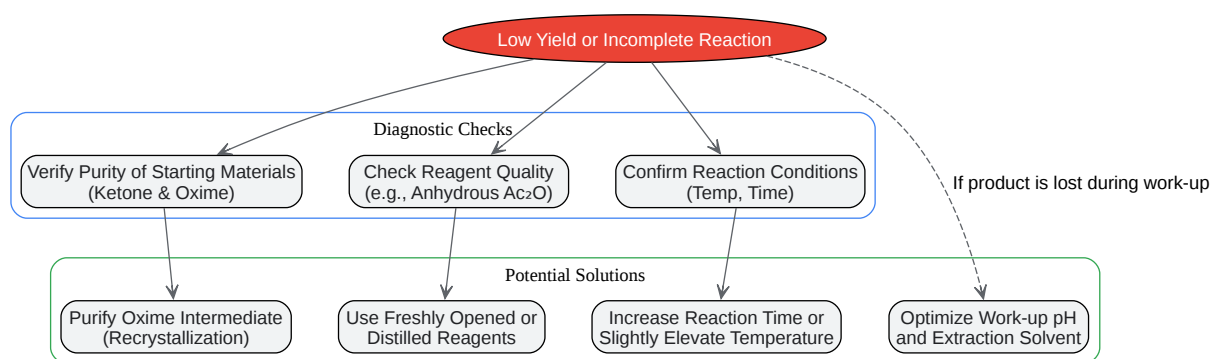
Ensuring the identity and purity of the synthesized compound is paramount. A combination of chromatographic and spectroscopic methods provides a self-validating system for the final product.

- **Thin-Layer Chromatography (TLC):** A single spot on a TLC plate in an appropriate solvent system (e.g., 4:1 Hexane:Ethyl Acetate) is a good initial indicator of purity.
- **Melting Point:** A sharp melting point range for the purified solid is indicative of high purity.
- **Spectroscopic Analysis:** Unambiguous structural confirmation is achieved through a suite of spectroscopic techniques.

Analytical Technique	Expected Results for 1,2-Benzisoxazole, 3,5,6-trimethyl-
^1H NMR (400 MHz, CDCl_3)	δ (ppm): ~7.3 (s, 1H, Ar-H7), ~7.2 (s, 1H, Ar-H4), ~2.5 (s, 3H, C3- CH_3), ~2.4 (s, 3H, C5- CH_3), ~2.3 (s, 3H, C6- CH_3). The exact chemical shifts of aromatic protons are indicative of the substitution pattern.
^{13}C NMR (100 MHz, CDCl_3)	δ (ppm): ~163 (C7a), ~159 (C3), ~140 (C5), ~135 (C6), ~121 (C3a), ~118 (C4), ~110 (C7), ~15 (C3- CH_3), ~21 (C5- CH_3), ~20 (C6- CH_3). Signals confirm the carbon backbone and substitution.
Mass Spec. (EI)	m/z: Calculated for $\text{C}_{10}\text{H}_{11}\text{NO}$: 161.08. Found: 161 $[\text{M}]^+$. Confirms the molecular weight of the target compound.
IR (ATR)	ν (cm^{-1}): ~1620-1640 (C=N stretch), ~1580-1600 (C=C aromatic stretch), no broad O-H stretch from the oxime or phenol starting materials. Confirms the formation of the isoxazole ring and loss of hydroxyl groups.

Troubleshooting and Optimization

Low yields or incomplete reactions can occur. A logical approach to troubleshooting is essential.



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Caption: A logical workflow for troubleshooting common issues in the synthesis.

References

- Shcherbakov, A. M., & Zavarzin, I. V. (2021). Recent advances in the synthesis of 1,2-benzisoxazoles and 1,2-benzisoxazolines. *Chemistry of Heterocyclic Compounds*, 57(1), 68-84. [[Link](#)]
- Reddy, P. et al. (2005). A simple and efficient method for the synthesis of 1,2-benzisoxazoles: A series of its potent acetylcholinesterase inhibitors. *Indian Journal of Chemistry - Section B*, 44B, 2412-2415. [[Link](#)]
- Kociolek, M. G., & Condon, B. D. (2012). Synthesis of 1,2-Benzisoxazole 2-Oxides. *Synthetic Communications*, 42(18), 2632-2638. [[Link](#)]
- Organic Chemistry Portal. (2010). An Efficient Entry to 1,2-Benzisoxazoles via 1,3-Dipolar Cycloaddition of in situ Generated Nitrile Oxides and Benzyne. *Org. Biomol. Chem.*, 8, 2537-2542. [[Link](#)]

- Gawali, B. B., et al. (2013). Synthesis and Biological activities of 1,2-Benzisoxazoles and their N-Glucosides. International Journal of Scientific and Research Publications, 3(12). [\[Link\]](#)
- Shastri, L. A., & Shingare, M. S. (2015). Review on Synthesis of 3-Substituted 1,2-Benzisoxazole Derivatives. International Journal of Pharmaceutical Sciences and Research, 6(9), 3685-3694. [\[Link\]](#)

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